

In-Depth Technical Guide: Onitisin 2'-O-glucoside (CAS No. 62043-53-2)

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Compound of Interest

Compound Name: Onitisin 2'-O-glucoside

Cat. No.: B1158687

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Onitisin 2'-O-glucoside, a natural product with the CAS number 62043-53-2, is a sesquiterpenoid glycoside. This technical guide provides a comprehensive overview of its chemical properties, and available biological data. While specific quantitative data on the biological activities of **Onitisin 2'-O-glucoside** is limited in publicly accessible literature, this guide summarizes the known information and provides context based on related compounds isolated from its natural source, *Onychium japonicum*. This document aims to serve as a foundational resource for researchers and professionals in drug discovery and development.

Chemical and Physical Properties

Onitisin 2'-O-glucoside is a glycoside derivative of the sesquiterpenoid onitisin. Its chemical structure is characterized by an indanone core linked to a glucose molecule. The key physicochemical properties are summarized in the table below.

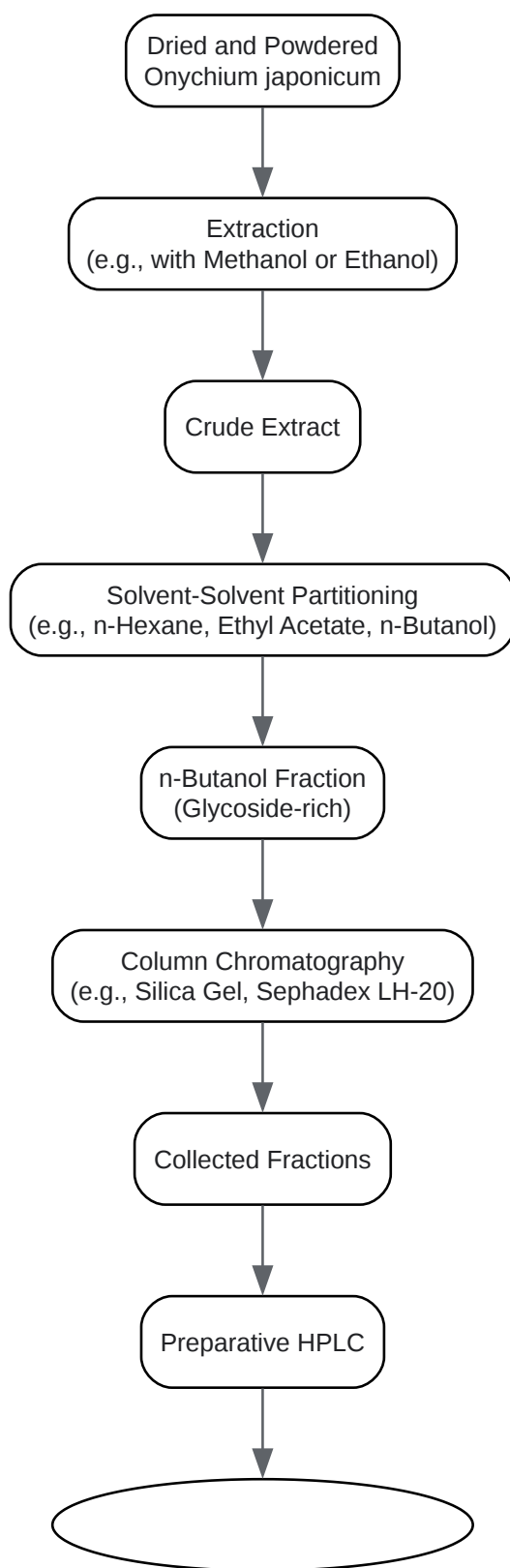
Property	Value	Source
CAS Number	62043-53-2	[1]
Molecular Formula	C ₂₁ H ₃₀ O ₉	
Molecular Weight	426.46 g/mol	[1]
Synonyms	(S)-4-Hydroxy-2-(hydroxymethyl)-2,5,7-trimethyl-6-((2-(((2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)tetrahydro-2H-pyran-2-yl)oxy)ethyl)-2,3-dihydro-1H-inden-1-one	[1]
Appearance	Not Available	[1]
Storage Temperature	2-8°C Refrigerator	[1]
Shipping Conditions	Ambient	[1]

Natural Source and Isolation

Onitisin 2'-O-glucoside is a natural product isolated from the fern *Onychium japonicum* (Thunb.) Kunze, a member of the Pteridaceae family. This fern is also known by common names such as Carrot Fern and Cat's Claw Fern.[2][3] Phytochemical analyses of *Onychium japonicum* have revealed the presence of a diverse array of secondary metabolites, including flavonoids, alkaloids, saponins, tannins, and various glycosides.[4]

General Isolation Workflow

While a specific, detailed protocol for the isolation of **Onitisin 2'-O-glucoside** is not readily available in the reviewed literature, a general workflow for isolating glycosides from plant material can be described. This process typically involves extraction, fractionation, and purification steps.



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Caption: General workflow for the isolation of glycosides.

Structural Elucidation

The structure of **Onitisin 2'-O-glucoside** would be elucidated using a combination of spectroscopic techniques.

Spectroscopic Data

Although the specific ^1H and ^{13}C NMR data for **Onitisin 2'-O-glucoside** are not available in the public domain, the structural confirmation would rely on the following analyses:

- ^1H NMR (Proton Nuclear Magnetic Resonance): To determine the number and types of protons and their connectivity. Key signals would include those for the aromatic and aliphatic protons of the indanone core and the characteristic signals of the glucose moiety.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): To identify the number of carbon atoms and their chemical environments.
- 2D NMR (COSY, HSQC, HMBC): To establish detailed correlations between protons and carbons, confirming the connectivity within the aglycone and the glycosidic linkage.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern, confirming the molecular formula.

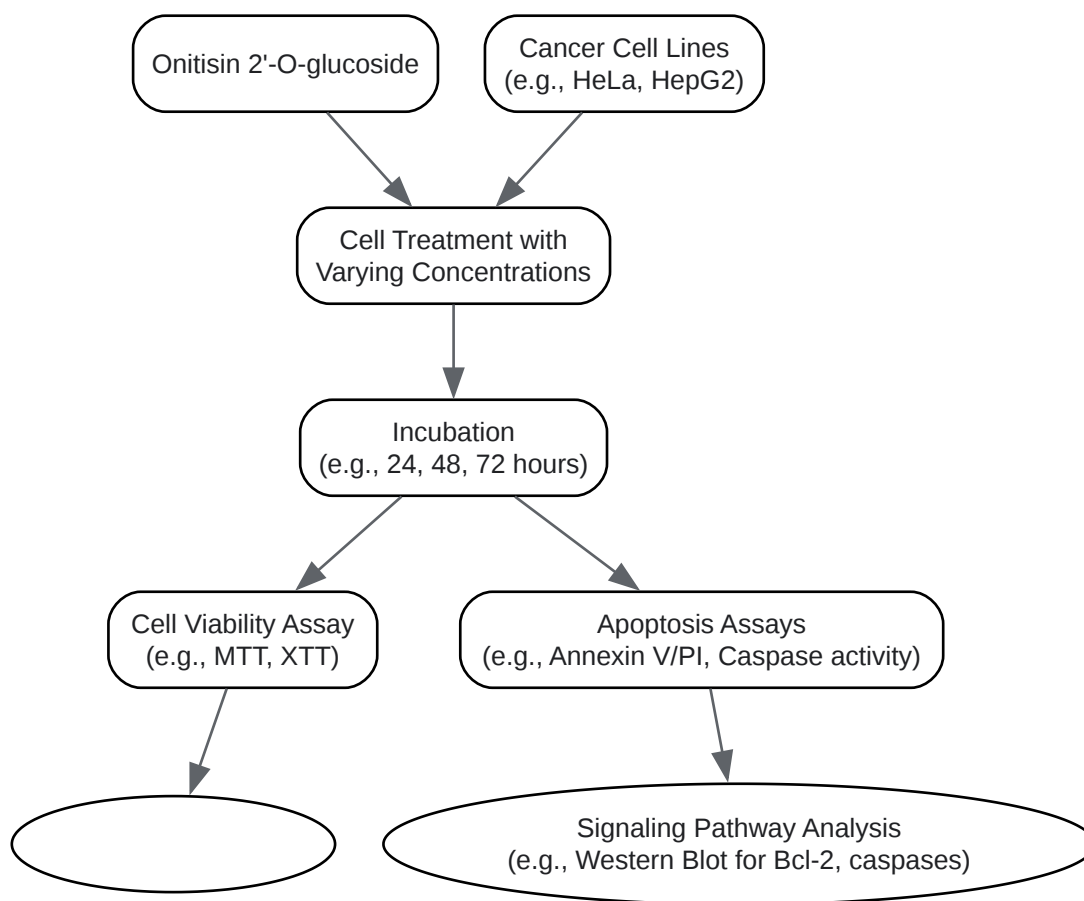
Biological Activity

While specific quantitative data on the biological activity of **Onitisin 2'-O-glucoside** is scarce, studies on extracts of *Onychium japonicum* and related compounds suggest potential therapeutic properties.

Potential Anticancer Activity

Onychium japonicum has been reported to possess cytotoxic compounds.[4] For instance, a chalcone derivative extracted from this plant showed high cytotoxic activity against human cervical cancer (HeLa) and hepatocellular carcinoma (BEL-7402) cell lines.[4] The general class of cardiac glycosides has also been investigated for their anticancer properties.[5]

A general workflow for assessing the cytotoxic activity of a pure compound is outlined below.



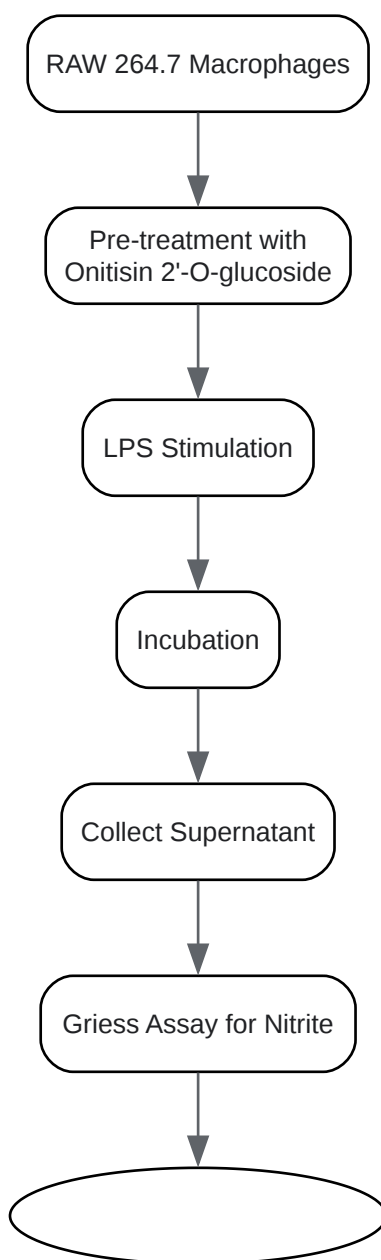
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Caption: Workflow for in vitro cytotoxicity testing.

Potential Anti-inflammatory Activity

Two new cyathane diterpene glucosides isolated from *Onychium japonicum* were found to have anti-inflammatory effects.[4] This suggests that other glucosides from this plant, such as **Onitisin 2'-O-glucoside**, may also possess similar properties.

A common in vitro assay to screen for anti-inflammatory activity involves measuring the inhibition of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated macrophages.



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Caption: Workflow for in vitro NO inhibition assay.

Potential Antioxidant Activity

Phenolic compounds and flavonoids, which are present in *Onychium japonicum*, are well-known for their antioxidant properties.[4] The antioxidant potential of **Onitisin 2'-O-glucoside** could be evaluated using various in vitro assays.

A standard method for determining antioxidant capacity is the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay.

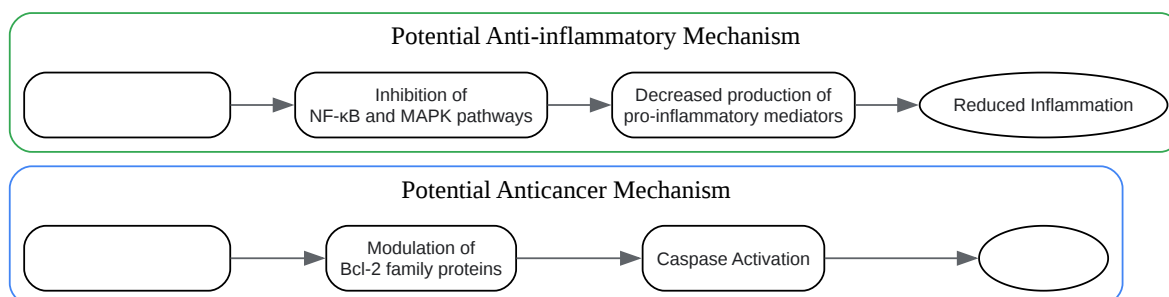
- Preparation of DPPH solution: Prepare a stock solution of DPPH in methanol. The concentration is typically adjusted to obtain an absorbance of approximately 1.0 at 517 nm.
- Sample preparation: Dissolve **Onitisin 2'-O-glucoside** in a suitable solvent (e.g., methanol or DMSO) to prepare a stock solution, from which serial dilutions are made.
- Assay: In a 96-well plate, add a specific volume of each sample dilution to the DPPH solution. A positive control (e.g., ascorbic acid or Trolox) and a blank (solvent) should be included.
- Incubation: Incubate the plate in the dark at room temperature for a defined period (e.g., 30 minutes).
- Measurement: Measure the absorbance of the solutions at 517 nm using a microplate reader.
- Calculation: The percentage of radical scavenging activity is calculated using the following formula: % Inhibition = [(Absorbance of control - Absorbance of sample) / Absorbance of control] x 100
- IC50 Determination: The IC50 value (the concentration of the compound that scavenges 50% of the DPPH radicals) is determined by plotting the percentage of inhibition against the sample concentrations.

Signaling Pathways

Currently, there is no specific information in the scientific literature detailing the signaling pathways modulated by **Onitisin 2'-O-glucoside**. However, based on the potential biological activities of related compounds, several pathways could be of interest for future investigation.

- Apoptosis Pathway: If **Onitisin 2'-O-glucoside** exhibits cytotoxic activity, it may induce apoptosis through the intrinsic (mitochondrial) or extrinsic (death receptor) pathways. Key proteins to investigate would include the Bcl-2 family proteins (Bax, Bcl-2), caspases (caspase-3, -8, -9), and cytochrome c.

- **Inflammatory Pathways:** For anti-inflammatory activity, the NF- κ B and MAPK signaling pathways are central. Inhibition of these pathways would lead to a decrease in the production of pro-inflammatory mediators such as NO, TNF- α , and IL-6.



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Caption: Postulated signaling pathways for **Onitisin 2'-O-glucoside**.

Conclusion and Future Directions

Onitisin 2'-O-glucoside is a natural product with a defined chemical structure. While its biological activities have not been extensively studied, its origin from *Onychium japonicum*, a plant with known medicinal properties, suggests that it may possess therapeutic potential. Future research should focus on:

- **Complete structural elucidation:** Publishing the full ^1H and ^{13}C NMR spectral data.
- **Quantitative biological evaluation:** Determining the IC₅₀ values for its cytotoxic, anti-inflammatory, and antioxidant activities.
- **Mechanism of action studies:** Investigating the specific signaling pathways through which it exerts its biological effects.
- **In vivo studies:** Evaluating its efficacy and safety in animal models.

This technical guide provides a starting point for researchers interested in exploring the potential of **Onitisin 2'-O-glucoside** as a lead compound for drug development.

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